

Damtac (N,N-Dimethylacetamide): A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Damtac*

Cat. No.: *B1264481*

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Introduction

Damtac, chemically known as N,N-Dimethylacetamide (DMAc), is a versatile, polar aprotic solvent with a high boiling point and excellent thermal and chemical stability.^[1] Its ability to dissolve a wide range of organic and inorganic compounds makes it a valuable solvent in various industrial and pharmaceutical applications, including polymer synthesis, drug formulation, and as a reaction medium.^{[1][2]} This technical guide provides an in-depth overview of the solubility and stability of **Damtac**, offering critical data and experimental protocols for its effective use in research and development.

Solubility Profile

Damtac is widely recognized for its broad solvency. It is miscible with water and a majority of common organic solvents, including alcohols, ethers, ketones, esters, and aromatic compounds.^{[1][2][3][4][5]} However, its solubility is limited in aliphatic hydrocarbons.^[2]

Quantitative Solubility Data

The following table summarizes the solubility of **Damtac** in various solvents at 25°C.

Solvent	Solubility at 25°C
Water	Miscible[2][4]
Ethanol	Readily Soluble / Miscible[5]
Methanol	Miscible[3]
Acetone	Miscible[4][5]
Chloroform	Miscible[5]
Ethyl Acetate	Miscible
Diethyl Ether	Miscible[1]
Benzene	Miscible[5]
Toluene	Miscible[5]
Aromatic Compounds	Miscible[1][4]
n-Hexane	Completely Miscible[1]
Iso-octane	33 g / 100 g DMAc[1]
n-Heptane	31 g / 100 g DMAc[1]
Kerosene	16 g / 100 g DMAc[1]

Stability Profile

Damtac exhibits good thermal and chemical stability, making it suitable for a variety of process conditions.[1] However, it is susceptible to degradation under certain conditions.

Chemical Stability

- **pH Stability:** **Damtac** is resistant to bases but undergoes hydrolysis in the presence of strong acids.[2] Acid-catalyzed hydrolysis yields acetic acid and dimethylamine.
- **Oxidative Stability:** While generally stable, **Damtac** can be degraded by strong oxidizing agents and through photocatalytic oxidation.

Thermal Stability

Damtac is stable at normal temperatures but will decompose when heated to high temperatures, producing harmful fumes.

Photostability

Information on the photodegradation of pure **Damtac** is limited. However, studies on its photocatalytic degradation in the presence of catalysts like TiO₂ show that it can be broken down into intermediate products.

Summary of Stability and Degradation

Condition	Stability	Major Degradation Products
Acidic (Strong Acid)	Labile	Acetic Acid, Dimethylamine ^[2]
Basic (Strong Base)	Stable ^[2]	-
Neutral	Stable	-
Elevated Temperature	Decomposes	Harmful fumes
Photocatalytic Oxidation	Labile	Dimethylamine (DMA), other intermediates

Experimental Protocols

The following are detailed methodologies for key experiments related to the solubility and stability of **Damtac**.

Protocol for Determining Solubility of a Compound in **Damtac**

This protocol outlines a standard method for determining the equilibrium solubility of a solid compound in **Damtac** at a specific temperature.

Materials:

- **Damtac** (analytical grade)
- Compound of interest (solid)
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of the solid compound to a known volume of **Damtac** in a sealed container.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:
 - After the equilibration period, allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Centrifuge the sample to sediment any remaining undissolved solids.
 - Filter the supernatant through a syringe filter to remove any fine particles.

- Analysis:
 - Accurately dilute a known volume of the clear, filtered solution with a suitable solvent to a concentration within the calibration range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of the dissolved compound.
- Calculation:
 - Calculate the solubility of the compound in **Damtac** (e.g., in mg/mL or mol/L) based on the measured concentration and the dilution factor.

Protocol for Stability Testing of Damtac under Forced Degradation

This protocol describes a general procedure for assessing the stability of **Damtac** under various stress conditions, as recommended by ICH guidelines.

Materials:

- **Damtac** (analytical grade)
- Hydrochloric acid (HCl) solution (e.g., 1 M)
- Sodium hydroxide (NaOH) solution (e.g., 1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Thermostatically controlled oven
- Photostability chamber
- pH meter
- HPLC system with a stability-indicating method
- LC-MS system for degradation product identification

Procedure:

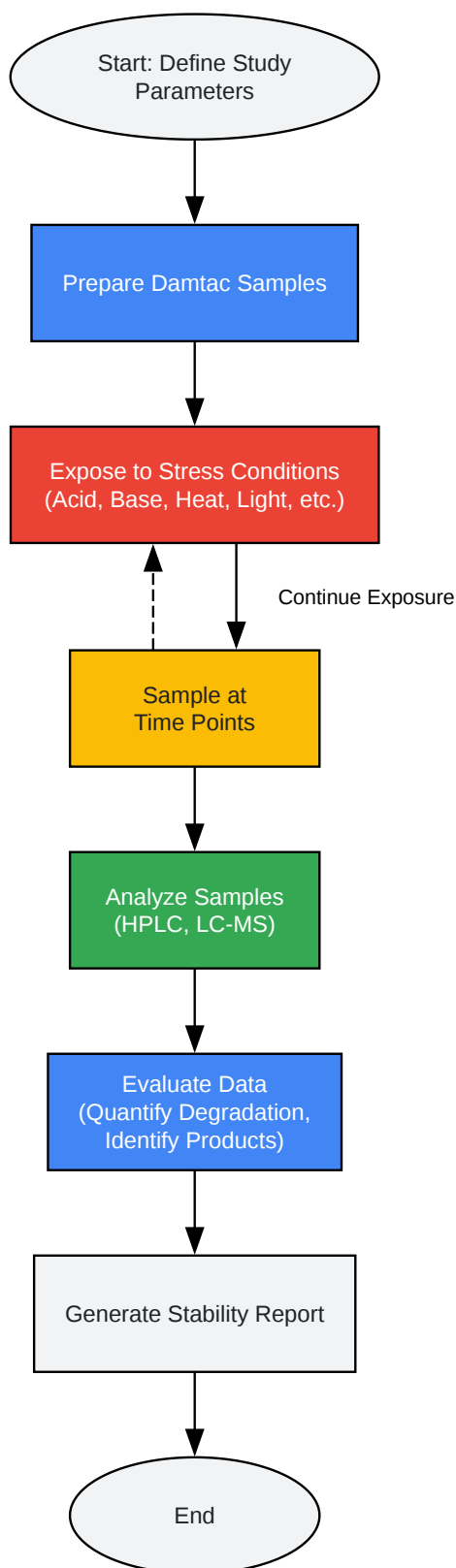
- Sample Preparation:
 - Prepare separate samples of **Damtac** for each stress condition.
- Acidic Hydrolysis:
 - Mix **Damtac** with an equal volume of 1 M HCl.
 - Keep the mixture at a specified temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Neutralize the sample with NaOH solution before analysis.
- Basic Hydrolysis:
 - Mix **Damtac** with an equal volume of 1 M NaOH.
 - Keep the mixture at a specified temperature (e.g., 60°C) for a defined period.
 - Neutralize the sample with HCl solution before analysis.
- Oxidative Degradation:
 - Mix **Damtac** with an equal volume of 3% H₂O₂.
 - Keep the mixture at room temperature for a defined period.
- Thermal Degradation:
 - Place a sample of **Damtac** in a thermostatically controlled oven at an elevated temperature (e.g., 80°C) for a defined period.
- Photostability:
 - Expose a sample of **Damtac** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter in a photostability chamber.

- Analysis:
 - At specified time points, withdraw samples from each stress condition.
 - Analyze the samples using a validated stability-indicating HPLC method to quantify the amount of remaining **Damtac** and detect any degradation products.
 - Use LC-MS to identify the structure of significant degradation products.

Visualizations

Workflow for a Typical Stability Study

The following diagram illustrates a typical workflow for conducting a stability study of a substance like **Damtac**.

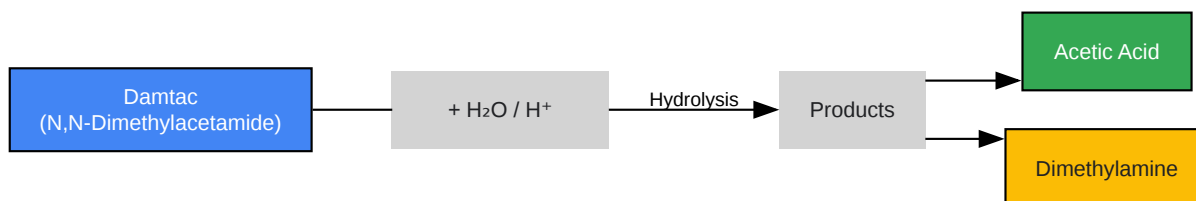


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Caption: A generalized workflow for conducting a forced degradation stability study.

Acid-Catalyzed Hydrolysis Pathway of Damtac

This diagram illustrates the chemical reaction of **Damtac** undergoing hydrolysis in the presence of a strong acid.



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Caption: The acid-catalyzed hydrolysis of **Damtac** into its primary degradation products.

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